TCO-PEG3-alcohol: A Technical Guide to Properties, Solubility, and Applications in Bioconjugation

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Compound of Interest

Compound Name: *TCO-PEG3-alcohol*

Cat. No.: *B12421979*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core properties, solubility characteristics, and applications of **TCO-PEG3-alcohol**, a key reagent in the field of bioorthogonal chemistry. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals engaged in bioconjugation, drug delivery, and molecular imaging.

Core Properties of TCO-PEG3-alcohol

TCO-PEG3-alcohol is a heterobifunctional molecule consisting of a trans-cyclooctene (TCO) moiety, a hydrophilic three-unit polyethylene glycol (PEG3) spacer, and a terminal alcohol group. The TCO group is a highly reactive dienophile that participates in inverse-electron demand Diels-Alder (IEDDA) cycloaddition reactions with tetrazine-functionalized molecules.[1] This "click chemistry" reaction is notable for its exceptional speed, high specificity, and biocompatibility, as it proceeds rapidly under physiological conditions without the need for a cytotoxic copper catalyst.[2][3]

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The integrated PEG3 linker enhances the aqueous solubility of the molecule, reduces aggregation, and minimizes steric hindrance during conjugation.[1][4] The terminal hydroxyl group offers a versatile handle for further chemical modifications.

A summary of the key physical and chemical properties of **TCO-PEG3-alcohol** is presented in Table 1. It is important to note that slight variations in molecular weight and chemical formula may be reported by different suppliers due to differences in the chemical structure of the PEG linker.

Table 1: Physical and Chemical Properties of **TCO-PEG3-alcohol**

Property	Value	Source(s)
Chemical Formula	C15H27NO5 or C17H31NO6	
Molecular Weight	301.4 g/mol or 345.43 g/mol	
CAS Number	2566420-12-8	
Physical State	Viscous oil or liquid	
Purity	Typically >95%	
Storage Conditions	-20°C, desiccated	

Solubility Profile

TCO-PEG3-alcohol exhibits good solubility in a range of common organic solvents. While specific quantitative solubility data (e.g., mg/mL) is not readily available in the literature, it is consistently reported to be soluble in the solvents listed in Table 2. The PEG3 linker contributes to its hydrophilicity, enhancing its solubility in aqueous media, a critical feature for biological applications.

Table 2: Qualitative Solubility of **TCO-PEG3-alcohol**

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Solvent	Solubility	Source(s)
Dimethyl sulfoxide (DMSO)	Soluble	
Dichloromethane (DCM)	Soluble	
Dimethylformamide (DMF)	Soluble	
Acetonitrile	Soluble	
Chloroform	Soluble	

For experimental work, it is recommended to prepare stock solutions in a dry, high-purity organic solvent such as DMSO or DMF.

Stability and Handling

A critical consideration when working with TCO derivatives is their limited stability. The strained trans-cyclooctene ring can isomerize to the more stable but significantly less reactive cis-cyclooctene (CCO) isomer. This isomerization can be accelerated by the presence of thiols and prolonged storage. Therefore, long-term storage of **TCO-PEG3-alcohol** is not recommended. For optimal performance, it is advised to store the compound at -20°C under desiccated conditions and to use freshly prepared solutions for conjugation reactions. While specific half-life data for **TCO-PEG3-alcohol** is not available, studies on other TCO derivatives have shown that the rate of isomerization can vary depending on the specific structure and the conditions.

The TCO-Tetrazine Ligation: A Powerful Bioconjugation Tool

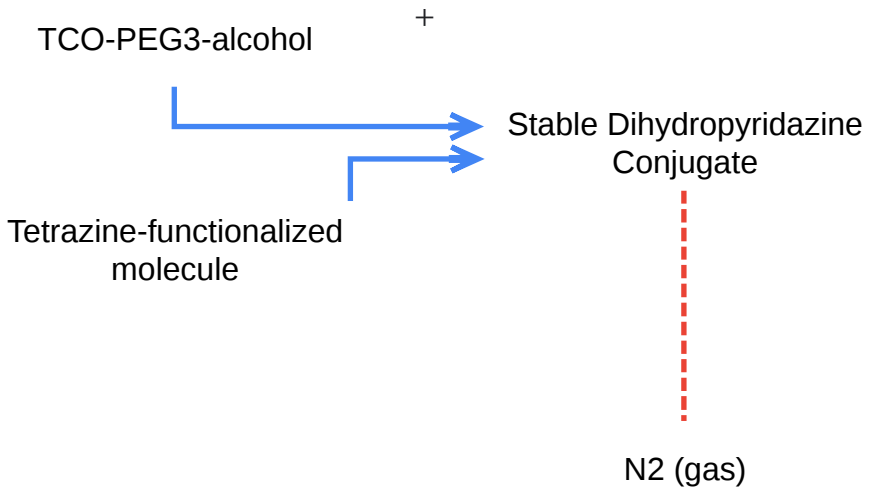
The primary application of **TCO-PEG3-alcohol** lies in its rapid and specific reaction with tetrazine-functionalized molecules via an inverse-electron demand Diels-Alder (IEDDA) cycloaddition. This reaction is a cornerstone of bioorthogonal chemistry, enabling the efficient formation of stable covalent bonds in complex biological environments.

Reaction Mechanism

The IEDDA reaction between TCO and tetrazine is a [4+2] cycloaddition where the electron-poor tetrazine acts as the diene and the strained TCO serves as the dienophile. This is

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followed by a retro-Diels-Alder reaction that irreversibly releases nitrogen gas, driving the reaction to completion and forming a stable dihydropyridazine linkage.



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Inverse-electron demand Diels-Alder cycloaddition of TCO and tetrazine.

Key Features of the TCO-Tetrazine Ligation

- Exceptional Kinetics: The reaction is extremely fast, with second-order rate constants that are orders of magnitude higher than many other bioorthogonal reactions. This allows for efficient conjugation even at low reactant concentrations.
- Biocompatibility: The reaction proceeds efficiently under mild, physiological conditions (pH 6-8, room temperature) without the need for a toxic copper catalyst.
- Chemoselectivity: The TCO and tetrazine groups are mutually reactive and do not cross-react with other functional groups present in biological systems, ensuring highly specific labeling.

Experimental Protocols

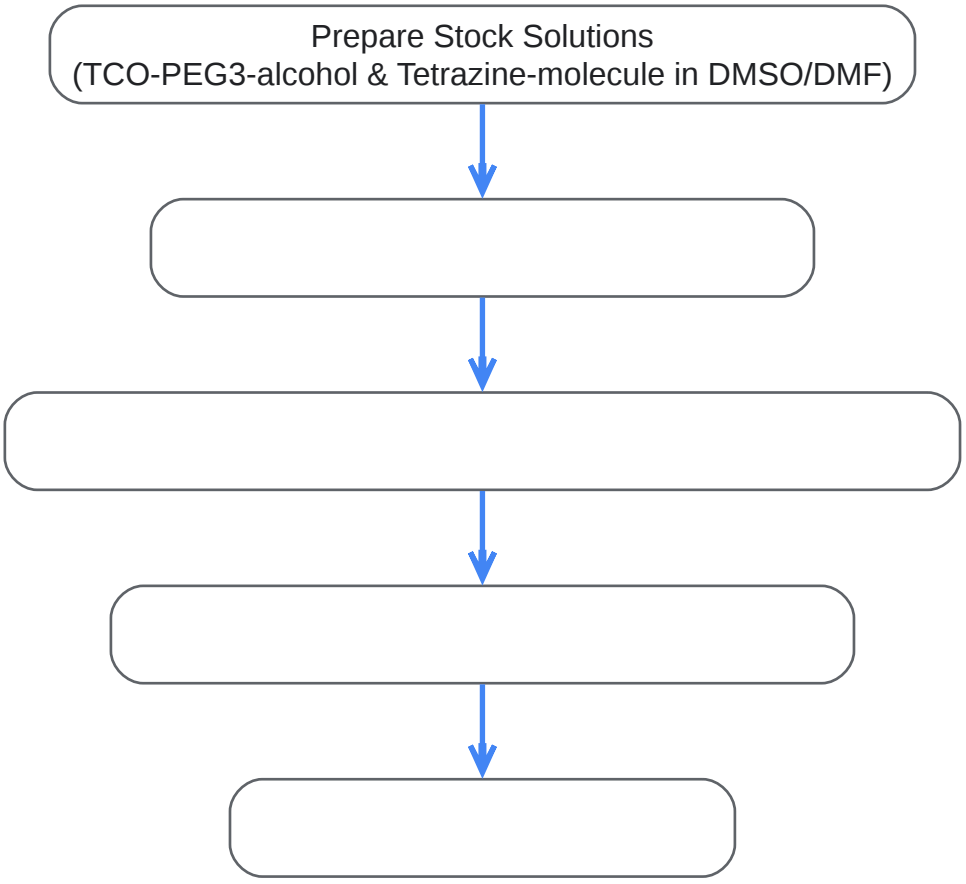
The following provides a general framework for a typical TCO-tetrazine ligation experiment. Optimization of reactant concentrations, reaction time, and temperature may be necessary for specific applications.

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Materials and Reagents

- **TCO-PEG3-alcohol**
- Tetrazine-functionalized molecule of interest
- Reaction Buffer: Phosphate-buffered saline (PBS) or other suitable biological buffer (pH 7.2-7.4)
- Anhydrous DMSO or DMF for preparing stock solutions
- Size-exclusion chromatography (SEC) or dialysis equipment for purification

Experimental Workflow



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General experimental workflow for bioconjugation using **TCO-PEG3-alcohol**.

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General Protocol for Bioconjugation

- Prepare Stock Solutions: Dissolve **TCO-PEG3-alcohol** and the tetrazine-functionalized molecule in anhydrous DMSO or DMF to prepare concentrated stock solutions (e.g., 10 mM).
- Reaction Setup: In a suitable reaction vessel, dilute the tetrazine-functionalized molecule in the reaction buffer. Add the desired molar equivalent of the **TCO-PEG3-alcohol** stock solution. A slight molar excess of the TCO reagent (e.g., 1.5 to 5 equivalents) is often used to ensure complete consumption of the tetrazine-labeled molecule.
- Incubation: Incubate the reaction mixture at room temperature for 30-60 minutes. For sensitive biomolecules, the reaction can be performed at 4°C for a longer duration.
- Monitoring the Reaction: The progress of the reaction can be monitored by observing the disappearance of the characteristic color of the tetrazine (if it has a chromophore) or by analytical techniques such as LC-MS or SDS-PAGE.
- Purification: Once the reaction is complete, purify the conjugate from unreacted starting materials using size-exclusion chromatography or dialysis.

Applications in Research and Drug Development

The unique properties of **TCO-PEG3-alcohol** make it a valuable tool in a wide range of applications, including:

- Antibody-Drug Conjugates (ADCs): Site-specific conjugation of cytotoxic drugs to antibodies for targeted cancer therapy.
- PROTACs: Synthesis of proteolysis-targeting chimeras for targeted protein degradation.
- Molecular Imaging: Labeling of biomolecules with imaging agents (e.g., fluorescent dyes, PET tracers) for in vivo and in vitro imaging.
- Drug Delivery: Development of targeted drug delivery systems.
- Surface Modification: Immobilization of biomolecules onto surfaces for biosensor and microarray development.

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Conclusion

TCO-PEG3-alcohol is a versatile and powerful reagent for bioorthogonal chemistry. Its high reactivity, specificity, and enhanced aqueous solubility make it an invaluable tool for researchers and drug development professionals. By understanding its core properties, solubility, and the principles of the TCO-tetrazine ligation, scientists can effectively leverage this technology to advance their research in bioconjugation, drug delivery, and molecular imaging.

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